

An In-depth Technical Guide to Dimethyl Phenylphosphonite (CAS 2946-61-4)

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Compound of Interest

Compound Name: *Dimethyl phenylphosphonite*

Cat. No.: *B1585561*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Dimethyl phenylphosphonite** (CAS 2946-61-4), a versatile organophosphorus compound. It details its chemical and physical properties, primary applications, key experimental protocols, and essential safety and handling information.

Core Properties

Dimethyl phenylphosphonite, also known as Phenyl dimethoxyphosphine, is a colorless to pale yellow liquid.^[1] It is characterized by a phenyl group and two methoxy groups attached to a central phosphorus atom.^[1] This structure makes it a valuable reagent in various organic synthesis applications.^{[1][2]}

The fundamental properties of **Dimethyl phenylphosphonite** are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	2946-61-4	[1][3][4]
Molecular Formula	C ₈ H ₁₁ O ₂ P	[3][5][6]
Molecular Weight	170.15 g/mol	[3][4][7]
Appearance	Colorless to pale yellow liquid	[1]
Density	1.072 g/mL at 25 °C	[4][8]
Boiling Point	194 °C	[3]
77-79 °C at 7 mmHg	[2][8]	
102 °C at 15 mmHg	[9]	
48-50 °C at 0.02 Torr	[10]	
Refractive Index	n _{20/D} 1.529	[4]
Flash Point	113 °C (235.4 °F) - closed cup	[4]
Solubility	Miscible with alcohol; Immiscible with water	[1][3][8]
Storage Temperature	2-8°C	[1][4]

Identifier	Value	Source(s)
Canonical SMILES	COP(C1=CC=CC=C1)OC	[1][6]
InChI	InChI=1S/C8H11O2P/c1-9-11(10-2)8-6-4-3-5-7-8/h3-7H,1-2H3	[1][4]
InChIKey	LMZLQYYLELWCCW-UHFFFAOYSA-N	[1][4][5]

Applications in Research and Development

Dimethyl phenylphosphonite is a versatile reagent primarily utilized in organic synthesis and materials science.

- **Organic Synthesis:** It serves as a key reagent and precursor for introducing phosphorus moieties into organic molecules.^{[1][2]} It is widely used as a ligand in various transition metal-catalyzed cross-coupling reactions, which are fundamental to the synthesis of complex organic molecules, including pharmaceuticals. These reactions include:
 - Buchwald-Hartwig Cross-Coupling
 - Suzuki-Miyaura Coupling
 - Heck Reaction
 - Stille Coupling
 - Sonogashira Coupling
 - Negishi Coupling
 - Hiyama Coupling
- **Flame Retardants:** This compound can be used as a flame retardant additive.^[1] When exposed to heat, it can form a protective char layer that acts as a barrier to the combustion process, thereby inhibiting or delaying the spread of flames.^[1]
- **Precursor for Photoinitiators:** It is a crucial starting material in the synthesis of photoinitiators, such as lithium phenyl-2,4,6-trimethylbenzoylphosphinate (LAP), which is used in 3D bioprinting of hydrogels.^[11]

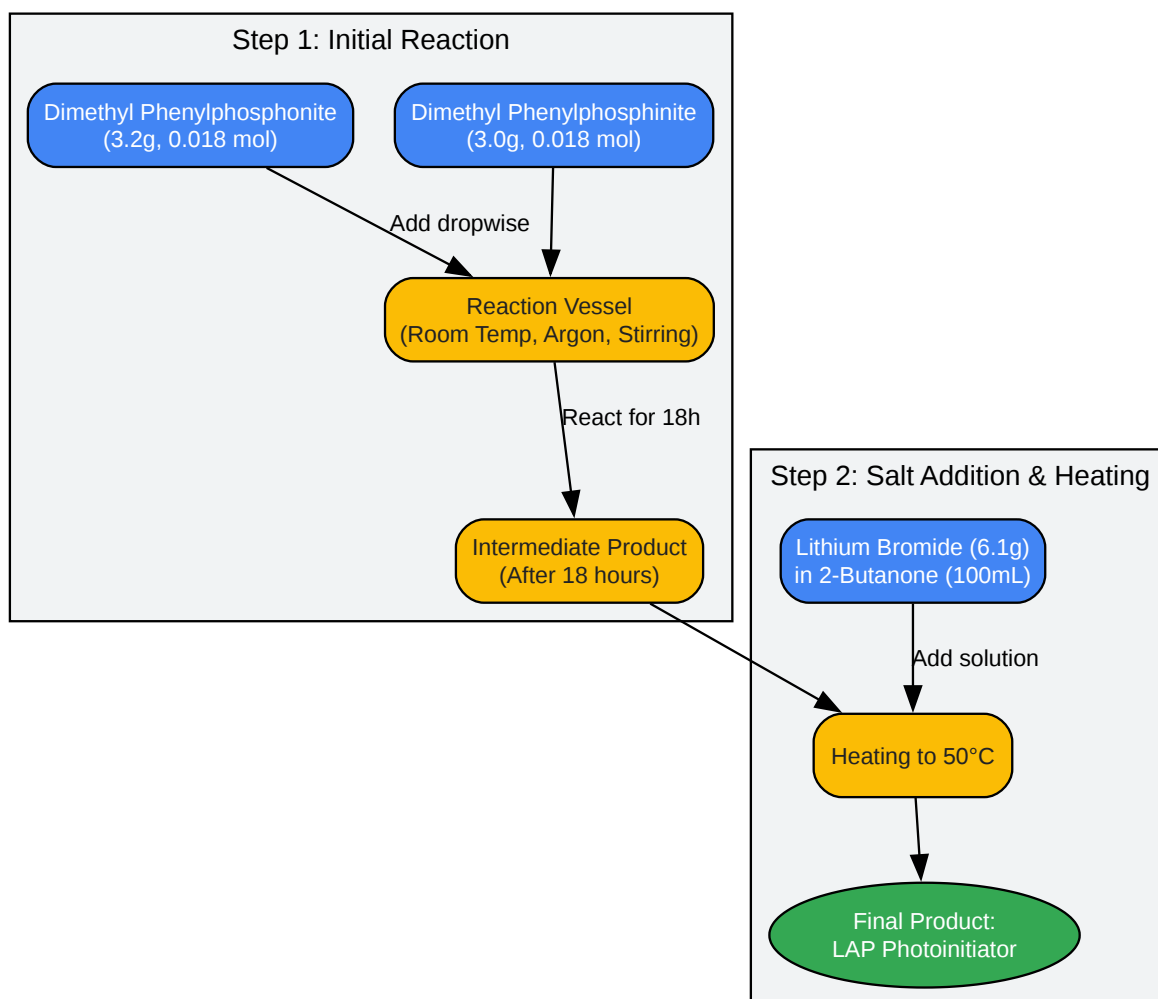
Experimental Protocols & Workflows

While specific experimental parameters can vary, the following sections outline a cited experimental protocol and a general workflow for its application.

A detailed protocol for the synthesis of the photoinitiator LAP using **Dimethyl phenylphosphonite** has been reported in the context of 3D bioprinting.^[11]

Methodology:

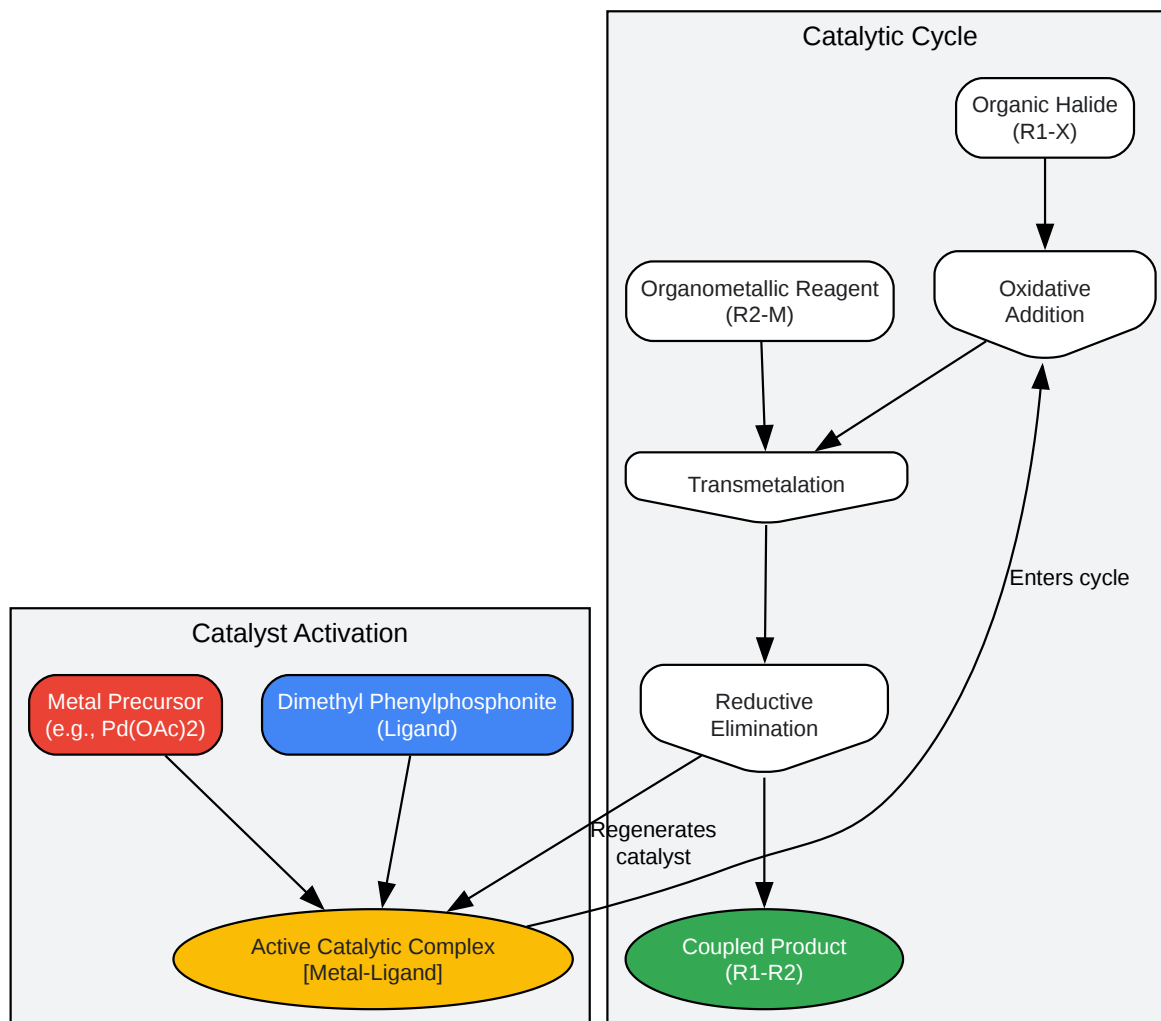
- **Reaction Setup:** The reaction is conducted under an argon atmosphere with continuous stirring at room temperature.[\[11\]](#)
- **Initial Reaction:** 3.2 g (0.018 mol) of **Dimethyl phenylphosphonite** is added dropwise to an equimolar amount of 3.0 g (0.018 mol) of dimethyl phenylphosphinite.[\[11\]](#) The mixture is allowed to react for 18 hours.[\[11\]](#)
- **Lithium Bromide Addition:** A four-fold excess of 6.1 g of lithium bromide, dissolved in 100 mL of 2-butanone, is added to the mixture.[\[11\]](#)
- **Heating:** The resulting mixture is heated to 50°C to facilitate the reaction, yielding the final LAP photoinitiator.[\[11\]](#)



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Caption: Workflow for the synthesis of LAP photoinitiator.

Dimethyl phenylphosphonite typically acts as a ligand that coordinates with a metal catalyst (e.g., Palladium) to form an active catalytic complex. This complex then facilitates the coupling of two organic fragments.



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Caption: General role of **Dimethyl phenylphosphonite** in cross-coupling.

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **Dimethyl phenylphosphonite**.

- Infrared (IR) Spectrum: IR spectral data is available and can be accessed through resources like the NIST Chemistry WebBook.^[5]
- Nuclear Magnetic Resonance (NMR) Spectrum: ³¹P NMR data, including chemical shift and spin-spin coupling constants, has been reported.^[7]

Safety and Handling

Proper handling of **Dimethyl phenylphosphonite** is critical due to its hazardous nature.

The compound is classified as hazardous according to the Globally Harmonized System (GHS).

Hazard Class	GHS Classification	Source(s)
Skin Corrosion/Irritation	Category 1B (Causes severe skin burns and eye damage)	^[7]
Serious Eye Damage/Irritation	Category 1 (Causes serious eye damage)	^[7]

- Signal Word: Danger^{[3][4]}
- Hazard Statements: H314 (Causes severe skin burns and eye damage), H318 (Causes serious eye damage).^{[3][7]}
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection (goggles or face shield), and a suitable respirator.^{[4][9][12]}
- Handling: Handle in a well-ventilated area, preferably within a closed system or under local exhaust.^{[9][13]} Avoid contact with skin, eyes, and clothing, and avoid breathing vapors or mists.^{[12][13]} Wash hands thoroughly after handling.
- Storage: Store in a dry, cool, and well-ventilated place, typically refrigerated at 2-8°C.^{[4][12]} Keep the container tightly closed.^{[12][13]} The compound is sensitive to air and heat.^{[2][3]}
- First Aid:

- Eyes: Immediately rinse with plenty of water for at least 15 minutes and seek immediate medical attention.[12]
- Skin: Wash off immediately with soap and plenty of water while removing all contaminated clothing. Seek medical attention.[12]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[12]
- Ingestion: Do not induce vomiting. Rinse mouth with water and call a physician immediately.[9][12]

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